

Long-term storage conditions for BC 197

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Compound of Interest

Compound Name: BC 197

Cat. No.: B1667838

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Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **BC 197** powder?

A1: For long-term stability, solid **BC 197** should be stored at -20°C, protected from light and moisture. Under these conditions, the compound is stable for at least two years. For short-term storage (up to one month), storage at 4°C is acceptable.

Q2: How should I store solutions of **BC 197**?

A2: Solutions of **BC 197** in DMSO or ethanol can be stored at -80°C for up to six months. It is recommended to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound. If storing for a shorter period (up to two weeks), -20°C is sufficient.

Q3: Is **BC 197** sensitive to light?

A3: Yes, **BC 197** is known to be light-sensitive. Both the solid compound and solutions should be stored in amber vials or tubes wrapped in foil to prevent photodegradation. Experiments

should be conducted with minimal exposure to direct light.

Q4: What solvents are recommended for dissolving **BC 197**?

A4: **BC 197** is soluble in DMSO (dimethyl sulfoxide) at concentrations up to 50 mM and in ethanol at up to 10 mM. For aqueous buffers, it is sparingly soluble, and the use of a co-solvent like DMSO is recommended. Ensure the final concentration of the organic solvent is compatible with your experimental system.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced compound activity in experiments.	1. Improper storage leading to degradation. 2. Repeated freeze-thaw cycles of stock solutions. 3. Exposure to light.	1. Verify that the compound has been stored at the correct temperature and protected from light. 2. Prepare fresh dilutions from a new aliquot of the stock solution. 3. Minimize light exposure during experimental setup.
Precipitation of the compound in aqueous media.	1. Low solubility of BC 197 in aqueous buffers. 2. The final concentration of the organic co-solvent is too low.	1. Increase the percentage of the organic co-solvent (e.g., DMSO), ensuring it does not exceed the tolerance of your experimental system. 2. Prepare a more diluted stock solution before adding to the aqueous medium.
Inconsistent experimental results.	1. Incomplete dissolution of the compound. 2. Degradation of the compound over the course of the experiment.	1. Ensure the compound is fully dissolved by vortexing or brief sonication before use. 2. Prepare fresh working solutions for each experiment and use them promptly.

Quantitative Data Summary

Table 1: Long-Term Storage Stability of **BC 197** (Solid)

Storage Condition	Purity after 1 year	Purity after 2 years
-20°C, desiccated, dark	>99%	>98%
4°C, desiccated, dark	97%	94%
Room Temperature (25°C), dark	90%	75%
Room Temperature (25°C), light	70%	<50%

Table 2: Stability of **BC 197** in Solution (10 mM in DMSO)

Storage Condition	Purity after 3 months	Purity after 6 months
-80°C	>99%	>99%
-20°C	98%	96%
4°C	92%	85%

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

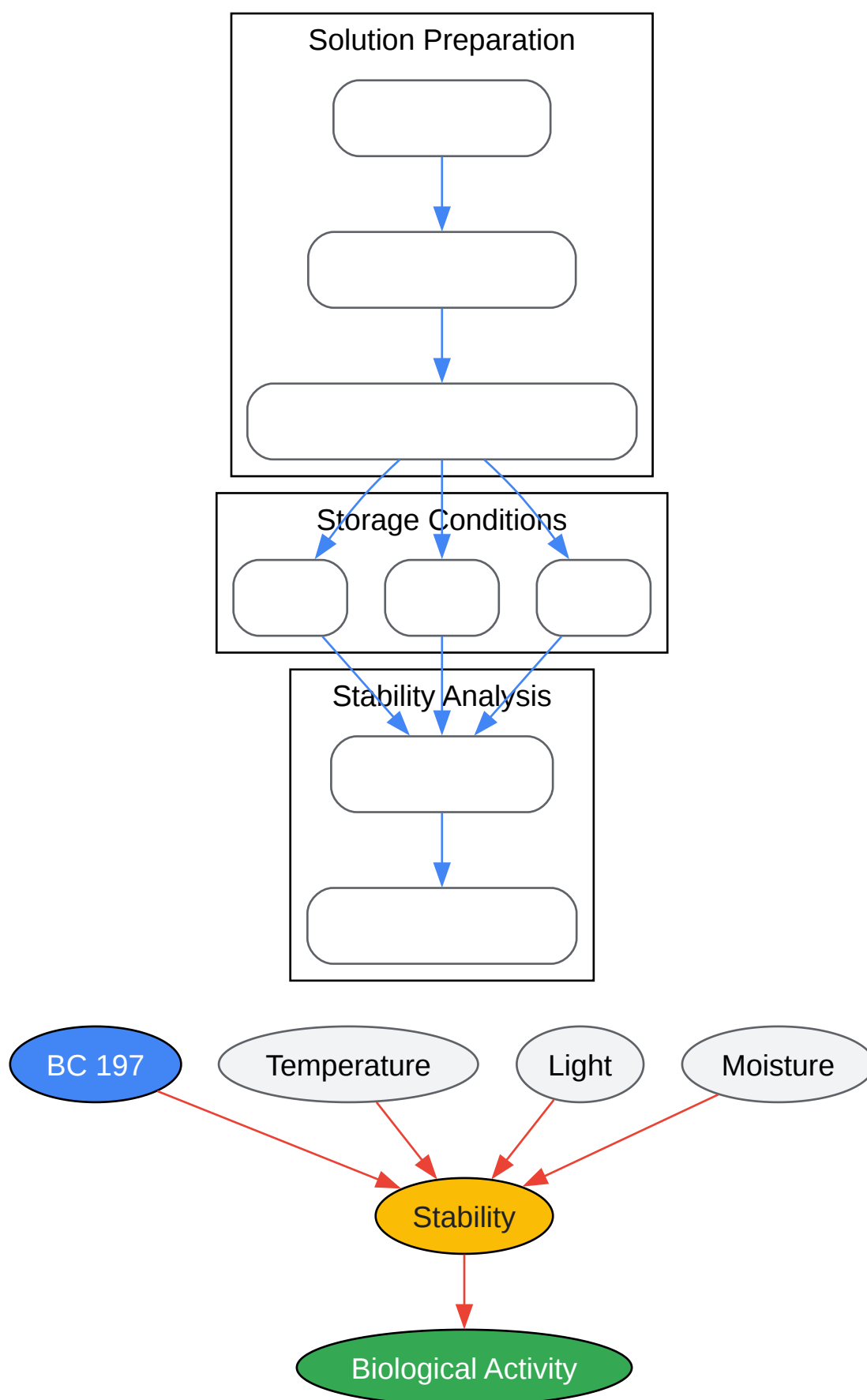
- Equilibrate the vial of solid **BC 197** to room temperature before opening to prevent moisture condensation.
- Weigh the required amount of **BC 197** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex the solution for 1-2 minutes until the compound is completely dissolved. A brief sonication in a water bath can be used to aid dissolution if necessary.

- Aliquot the stock solution into single-use, light-protected tubes and store at -80°C.

Protocol 2: Assessment of Compound Stability by HPLC

- Sample Preparation:
 - Prepare a 1 mg/mL solution of **BC 197** in the desired solvent (e.g., DMSO).
 - Store aliquots of this solution under the different conditions being tested (e.g., -80°C, -20°C, 4°C, room temperature, with and without light exposure).
 - At specified time points, dilute the samples to a final concentration of 10 µg/mL with the mobile phase.
- HPLC Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase: A gradient of acetonitrile and water (both containing 0.1% formic acid).
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at the absorbance maximum of **BC 197**.
 - Injection Volume: 10 µL.
- Data Analysis:
 - Integrate the peak area of **BC 197** at each time point.
 - Calculate the percentage purity by comparing the peak area of the aged sample to that of a freshly prepared standard.

Visualizations



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